

# Troubleshooting low signal in GPR139 calcium flux assays.

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## Compound of Interest

Compound Name: TC-O 9311

Cat. No.: B1682608

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## GPR139 Calcium Flux Assays: Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers encountering low signal issues in GPR139 calcium flux assays.

### Troubleshooting Guide: Low Signal in GPR139 Calcium Flux Assays

This guide addresses common causes of weak or absent signals in a question-and-answer format.

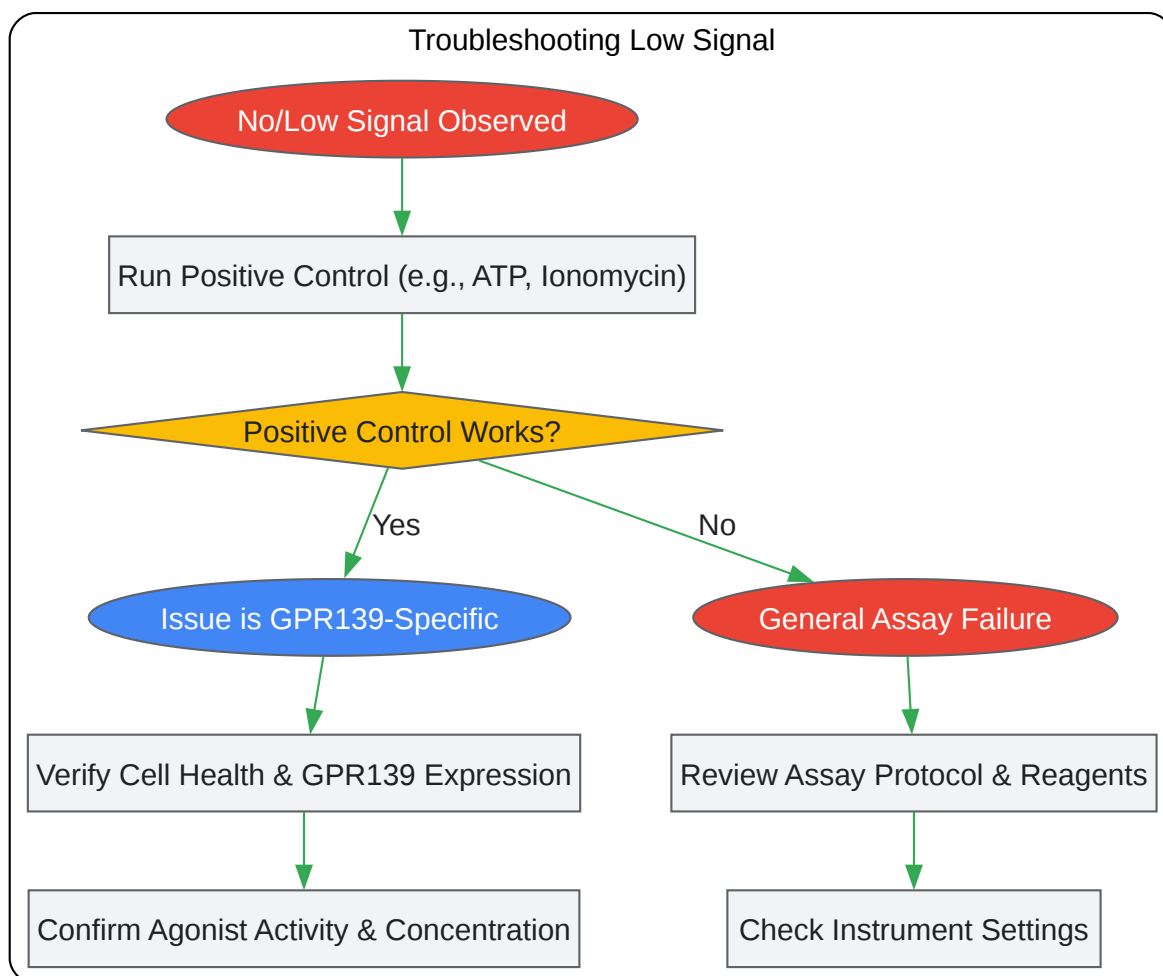
**Question:** My GPR139 agonist is not eliciting a calcium response. What are the potential primary causes?

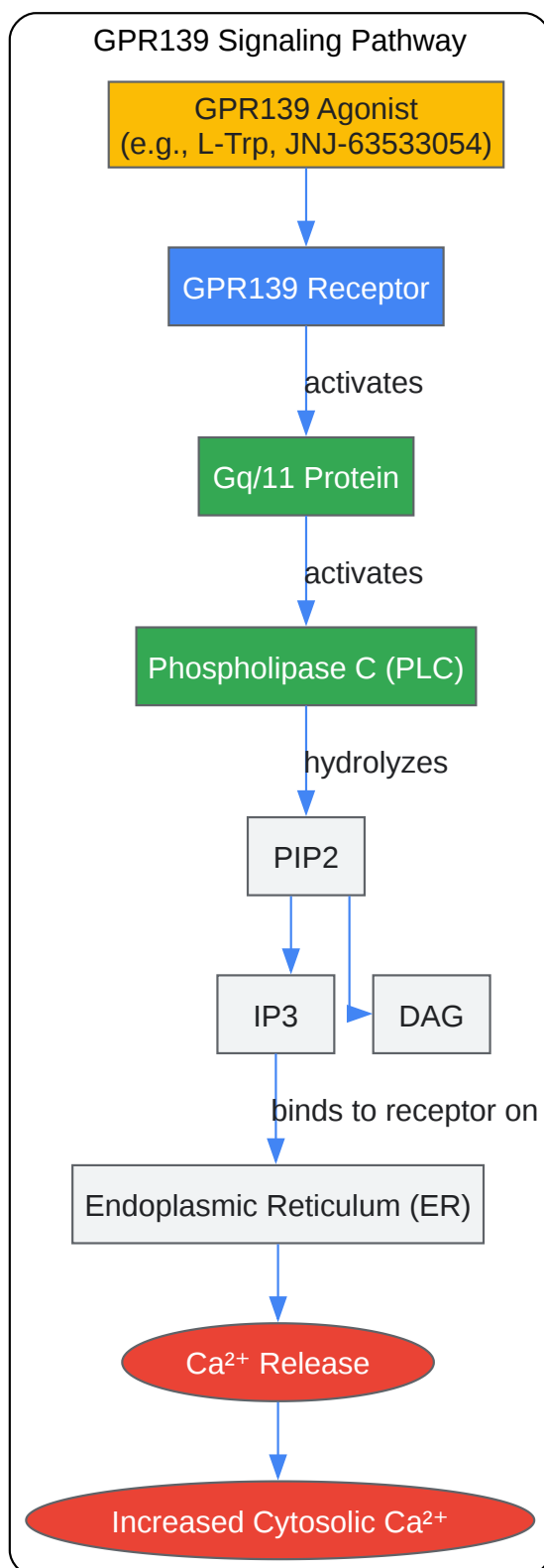
**Answer:** A lack of response to a GPR139 agonist in a calcium flux assay can stem from several factors. Systematically troubleshooting the issue is key. The primary areas to investigate are:

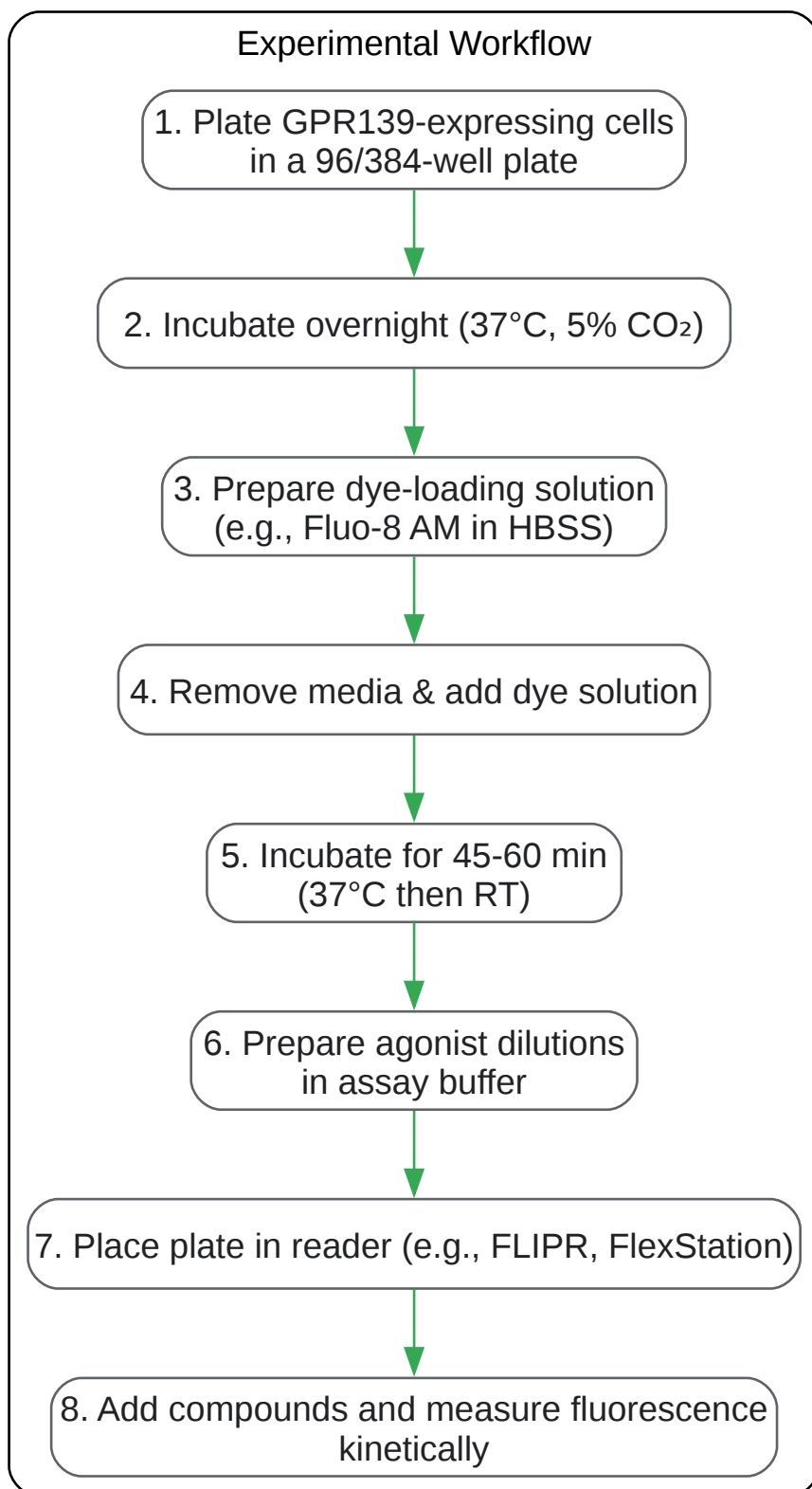
- **Cellular Health and Receptor Expression:** The health and GPR139 expression levels of your cell line are critical.

- **Agonist and Compound Integrity:** The quality and concentration of your agonist may be insufficient.
- **Assay Protocol and Reagents:** Issues with the calcium indicator dye, assay buffer, or overall protocol can lead to a failed experiment.
- **Instrumentation and Settings:** Incorrect instrument settings can prevent the detection of a valid signal.

A logical workflow for troubleshooting these issues is presented below.







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